

Application Notes and Protocols: The Use of Adipic Acid-d10 in Clinical Chemistry

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Compound of Interest		
Compound Name:	Adipic acid-d10	
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Introduction

In the realm of clinical chemistry, the pursuit of accurate and precise quantification of endogenous metabolites is paramount for the diagnosis and monitoring of metabolic disorders. Adipic acid-d10, a stable isotope-labeled internal standard, serves as a critical tool in mass spectrometry-based assays, particularly for the analysis of organic acids. Its chemical properties, being nearly identical to its unlabeled counterpart, adipic acid, allow it to mimic the analyte's behavior during sample preparation and analysis. This mimicry corrects for variations in extraction efficiency, matrix effects, and instrument response, thereby ensuring reliable and reproducible results.

These application notes provide a comprehensive overview of the utility of **Adipic acid-d10** in clinical chemistry, with a focus on the diagnosis of organic acidurias through Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Detailed protocols for sample preparation and analysis are provided to guide researchers in the implementation of robust and accurate quantitative methods.

Principle of Stable Isotope Dilution Mass Spectrometry



The cornerstone of utilizing **Adipic acid-d10** is the stable isotope dilution (SID) technique. A known amount of the deuterated internal standard is added to a biological sample at the initial stage of sample preparation. The internal standard and the endogenous analyte are then extracted and analyzed together. By measuring the ratio of the mass spectrometer's response of the analyte to the internal standard, the concentration of the endogenous analyte can be accurately determined, irrespective of sample loss during preparation or fluctuations in instrument performance.

Key Applications in Clinical Chemistry

The primary application of **Adipic acid-d10** in clinical chemistry is as an internal standard for the quantitative analysis of organic acids in biological matrices such as urine and plasma. This is particularly crucial for:

- Newborn Screening: Detecting inborn errors of metabolism, specifically organic acidurias, which are a group of genetic disorders characterized by the accumulation of specific organic acids.[1][2] Early detection and intervention are critical to prevent severe neurological damage or death.
- Diagnosis and Monitoring of Organic Acidurias: For patients suspected of having or diagnosed with an organic aciduria, quantitative analysis of specific organic acids is essential for confirming the diagnosis, monitoring the effectiveness of treatment, and managing the disease.
- Metabolic Profiling: In research settings, Adipic acid-d10 can be part of a panel of internal standards for broader metabolic profiling studies to investigate metabolic pathways and identify potential biomarkers for various diseases.

Data Presentation

The following tables provide representative quantitative data for the validation of an analytical method using **Adipic acid-d10** as an internal standard for the quantification of adipic acid and other relevant organic acids in urine.

Table 1: Calibration Curve Parameters for Adipic Acid in Urine



Parameter	Value
Linear Range	0.5 - 200 μmol/L
Correlation Coefficient (r²)	> 0.995
Internal Standard	Adipic acid-d10 (constant concentration)
Matrix	Charcoal-stripped human urine

Table 2: Precision and Accuracy for the Quantification of Adipic Acid in Urine

Quality Control Level	Concentration (µmol/L)	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)
Low	2.5	< 10%	< 15%	90 - 110%
Medium	50	< 5%	< 10%	95 - 105%
High	150	< 5%	< 10%	95 - 105%

Table 3: Recovery of Adipic Acid from Urine Samples

Analyte	Spiked Concentration (µmol/L)	Mean Recovery (%)	
Adipic Acid	10	98.5	
Adipic Acid	100	101.2	

Experimental Protocols

The following are detailed protocols for the quantitative analysis of organic acids in urine using **Adipic acid-d10** as an internal standard, employing both GC-MS and LC-MS/MS techniques.

Protocol 1: Quantitative Analysis of Urinary Organic Acids by GC-MS

Methodological & Application





This protocol is designed for the broad screening and quantification of organic acids in urine, a common application in newborn screening and the diagnosis of organic acidurias.

Materials:

- Urine samples
- Adipic acid-d10 internal standard working solution (e.g., 1 mg/mL in methanol)
- Urease solution
- Sodium chloride
- Ethyl acetate
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Pyridine
- Centrifuge
- GC-MS system

Procedure:

- Sample Preparation:
 - 1. To 1 mL of urine, add 10 μ L of the **Adipic acid-d10** internal standard working solution.
 - 2. Add 100 μ L of urease solution and incubate at 37°C for 15 minutes to break down urea.
 - 3. Acidify the sample to a pH of approximately 1-2 with hydrochloric acid.
 - 4. Saturate the sample with sodium chloride.
- Liquid-Liquid Extraction:
 - 1. Add 3 mL of ethyl acetate to the sample.



- 2. Vortex vigorously for 2 minutes.
- 3. Centrifuge at 3000 x g for 5 minutes.
- 4. Carefully transfer the upper organic layer to a clean tube.
- 5. Repeat the extraction process twice more and combine the organic layers.
- Derivatization:
 - 1. Evaporate the pooled organic extract to dryness under a gentle stream of nitrogen at 40°C.
 - 2. To the dried residue, add 50 μ L of pyridine and 100 μ L of BSTFA with 1% TMCS.
 - 3. Cap the vial tightly and incubate at 60°C for 30 minutes to form trimethylsilyl (TMS) derivatives.
- GC-MS Analysis:
 - 1. Inject 1 μ L of the derivatized sample into the GC-MS system.
 - 2. GC Conditions (Typical):
 - Column: 30 m x 0.25 mm ID, 0.25 μm film thickness (e.g., DB-5ms)
 - Inlet Temperature: 250°C
 - Oven Program: Initial temperature of 70°C, hold for 2 minutes, ramp to 300°C at 10°C/min, hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - 3. MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Scan Mode: Full scan (m/z 50-650) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.



Monitored Ions (for Adipic Acid): Specific m/z values for the TMS derivative of adipic acid and Adipic acid-d10.

Protocol 2: Quantitative Analysis of Urinary Organic Acids by LC-MS/MS

This protocol offers a more targeted and often faster analysis for specific organic acids.

Materials:

- Urine samples
- Adipic acid-d10 internal standard working solution (e.g., 1 μg/mL in methanol)
- · Acetonitrile (ACN), LC-MS grade
- Methanol (MeOH), LC-MS grade
- Formic acid, LC-MS grade
- · Water, LC-MS grade
- Centrifuge
- LC-MS/MS system

Procedure:

- Sample Preparation (Dilute-and-Shoot):
 - 1. To 50 μ L of urine, add 10 μ L of the **Adipic acid-d10** internal standard working solution.
 - 2. Add 440 μL of a solution of 90:10 acetonitrile:water with 0.1% formic acid.
 - 3. Vortex for 30 seconds.
 - 4. Centrifuge at 13,000 x g for 10 minutes at 4°C to pellet any precipitates.
 - 5. Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

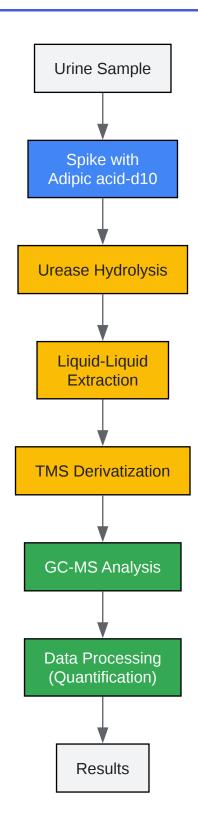


- LC-MS/MS Analysis:
 - 1. LC Conditions (Typical):
 - Column: C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 μm)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: A suitable gradient to separate the organic acids of interest.
 - Flow Rate: 0.3 mL/min
 - Column Temperature: 40°C
 - 2. MS/MS Conditions (Typical):
 - Ionization Mode: Electrospray Ionization (ESI), negative mode
 - Detection Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions: Specific precursor-to-product ion transitions for each target organic acid and Adipic acid-d10.

Visualizations

The following diagrams illustrate the experimental workflows for the analysis of organic acids using **Adipic acid-d10** as an internal standard.

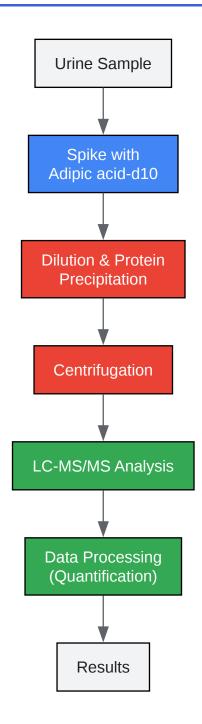




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Caption: GC-MS workflow for urinary organic acid analysis.





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Caption: LC-MS/MS workflow for urinary organic acid analysis.

Conclusion

Adipic acid-d10 is an indispensable tool in modern clinical chemistry, enabling the accurate and precise quantification of organic acids for the diagnosis and management of metabolic disorders. The stable isotope dilution methods, utilizing either GC-MS or LC-MS/MS, provide



the reliability required for clinical decision-making. The protocols and data presented herein serve as a guide for researchers and clinicians to develop and implement robust analytical methods for the betterment of patient care.

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References

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